

CB-64D: A Potent Tool for Elucidating Sigma-2 Receptor Function

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The sigma-2 receptor, now identified as Transmembrane Protein 97 (TMEM97), is a compelling therapeutic target due to its overexpression in proliferating cancer cells and its involvement in various neurological disorders.[1][2] **CB-64D**, a high-affinity and selective sigma-2 receptor agonist, serves as a critical tool for investigating the physiological and pathological roles of this receptor.[3][4] These application notes provide a comprehensive overview of **CB-64D**'s utility, including its binding characteristics, effects on cellular signaling, and detailed protocols for its use in key experimental assays.

Data Presentation: Quantitative Profile of CB-64D

The following tables summarize the quantitative data for **CB-64D**, facilitating a clear comparison of its binding affinities and functional effects.



Ligand	Receptor Subtype	Kı (nM)	Selectivity (σ1/ σ2)	Reference
CB-64D	Sigma-2 (TMEM97)	16.5	185-fold	[3]
Sigma-1	3063	[3]		
Mu (μ) Opioid	37.6	[3]	_	

Table 1: Receptor Binding Affinities of **CB-64D**. This table highlights the high affinity and selectivity of **CB-64D** for the sigma-2 receptor over the sigma-1 receptor. Note its affinity for the mu-opioid receptor, which should be considered in experimental design.

Cell Line	Assay	Effect	IC50/EC50	Reference
SK-N-SH	Apoptosis Induction	Induces apoptosis	Not specified	[4]
SK-N-SH	Calcium Signaling	Induces cytosolic calcium increase	Not specified	A similar sigma-2 agonist effect is described in[2]

Table 2: Functional Effects of **CB-64D** in Cellular Assays. This table summarizes the known functional effects of **CB-64D** in a human neuroblastoma cell line. Further studies are needed to determine the potency (IC_{50}/EC_{50}) of these effects.

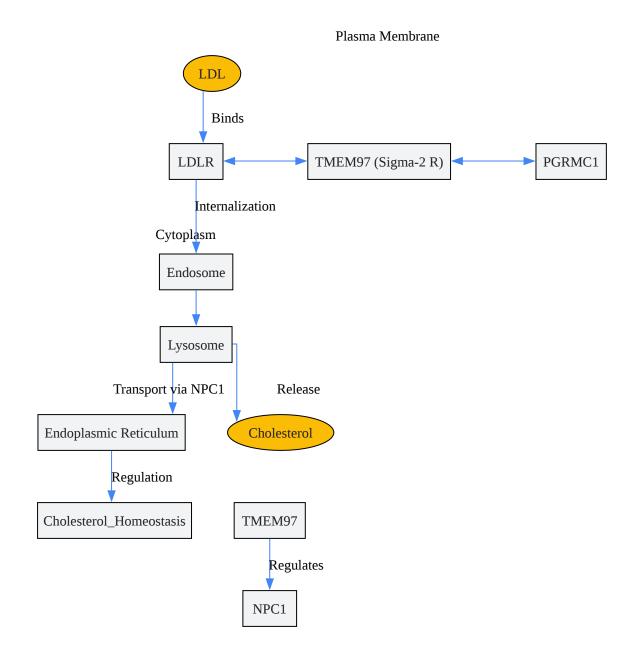
Key Signaling Pathways

The sigma-2 receptor (TMEM97) is implicated in several critical cellular signaling pathways. **CB-64D**, as a selective agonist, can be used to probe these pathways.

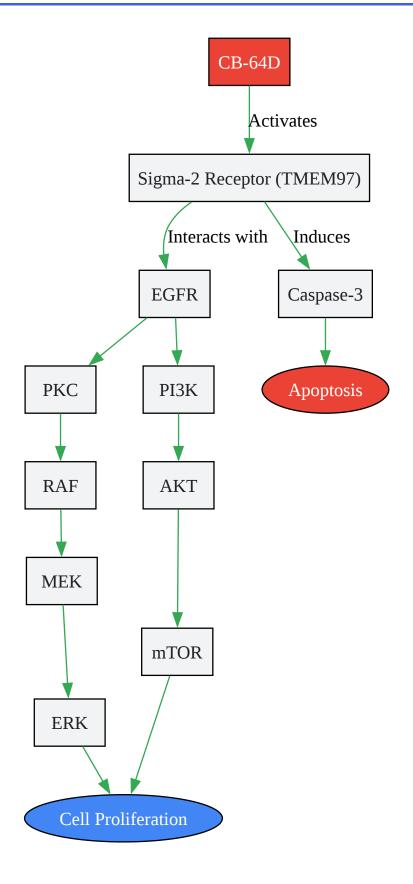
Cholesterol Homeostasis and Trafficking

TMEM97 plays a crucial role in cholesterol homeostasis by interacting with Progesterone Receptor Membrane Component 1 (PGRMC1) and the Low-Density Lipoprotein Receptor (LDLR) to facilitate LDL uptake.[3][5][6] It also interacts with the Niemann-Pick C1 (NPC1) protein, which is involved in the transport of cholesterol out of lysosomes.[3][6]

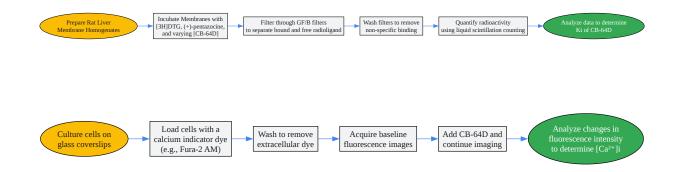












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